

# A Comprehensive Technical Guide to the Safe Handling of 1-Bromobutane

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## Compound of Interest

Compound Name: 1-Bromobutane

Cat. No.: B133212

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides an in-depth overview of the safety precautions and handling guidelines for **1-bromobutane**, a common alkylating agent in organic synthesis. Adherence to these protocols is crucial for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**1-Bromobutane** is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor, a skin and eye irritant, and may cause respiratory irritation.[1][2][3][4] Prolonged or repeated exposure may lead to more severe health effects, including potential damage to the liver and kidneys, and it is suspected of causing cancer and may damage fertility or the unborn child.[1][5]

GHS Classification:

- Flammable liquids (Category 2)[1][3][6]
- Skin irritation (Category 2)[1][3][6]
- Serious eye irritation (Category 2A)[1][6]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation[1][2]
- Carcinogenicity (Category 2)

- Reproductive toxicity (Category 1B)
- Hazardous to the aquatic environment, long-term hazard (Category 2)[5]

## Quantitative Safety Data

A clear understanding of the physical, chemical, and toxicological properties of **1-bromobutane** is essential for its safe handling. The following tables summarize key quantitative data.

**Table 1: Physical and Chemical Properties**

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> Br	[4][5][7]
Molecular Weight	137.02 g/mol	[4][7][8]
Appearance	Colorless to light yellow liquid	[1][9][10][11]
Odor	Characteristic, sometimes described as pleasant	[1][7][10]
Melting Point	-112 °C (-169.6 °F)	[6][7][12]
Boiling Point	100 - 104 °C (212 - 219.2 °F) at 760 mmHg	[6][12]
Flash Point	10 °C (50 °F) - closed cup	[6][12]
Density	1.276 g/cm <sup>3</sup> at 25 °C	[12]
Vapor Density	4.73 (Air = 1.0)	[12]
Vapor Pressure	53 hPa at 25 °C; 200 hPa at 50 °C	[12]
Solubility in Water	Insoluble (approx. 0.6 g/L)	[1][7][12]
Solubility in Organic Solvents	Soluble in alcohol and ether	[1]
Autoignition Temperature	265 °C (509 °F)	[1]
Explosive Limits	Lower: 2.6% (V); Upper: 6.6% (V)	[1][12]

**Table 2: Toxicological Data**

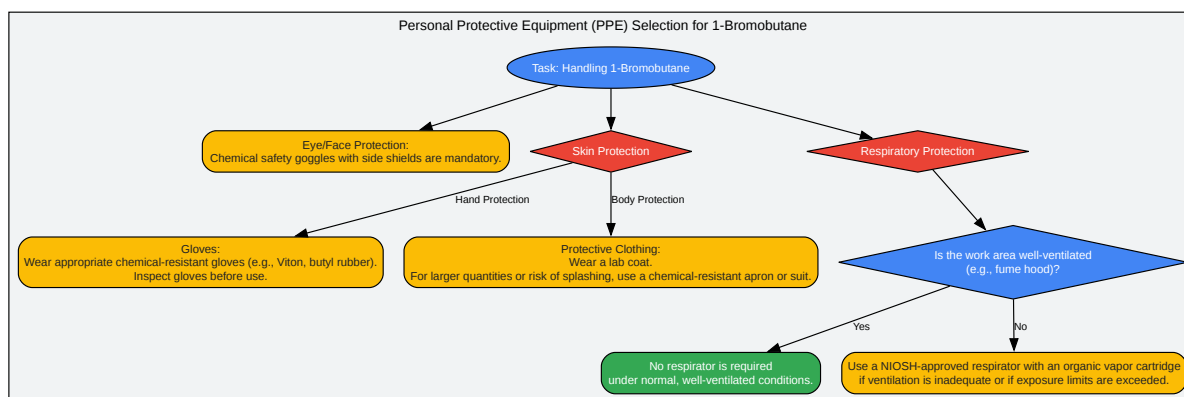
Route of Exposure	Species	Value	Source(s)
Oral LD50	Rat	2761 mg/kg	[4][6][12]
Dermal LD50	Rat	> 2000 mg/kg	[6]
Inhalation LC50	Rat	37.06 mg/L (4 h)	[6]

**Table 3: Fire Safety Data**

Parameter	Information	Source(s)
NFPA 704 Rating	Health: 2; Flammability: 3; Instability: 0	[1][4][12]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, alcohol-resistant foam	[3][5][6][13][14]
Unsuitable Extinguishing Media	Do not use a heavy water stream	[13]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen halides	[6][14]

## Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are critical to prevent exposure. The following workflow outlines the decision-making process for selecting PPE when handling **1-bromobutane**.



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Caption: Workflow for selecting appropriate PPE for handling **1-bromobutane**.

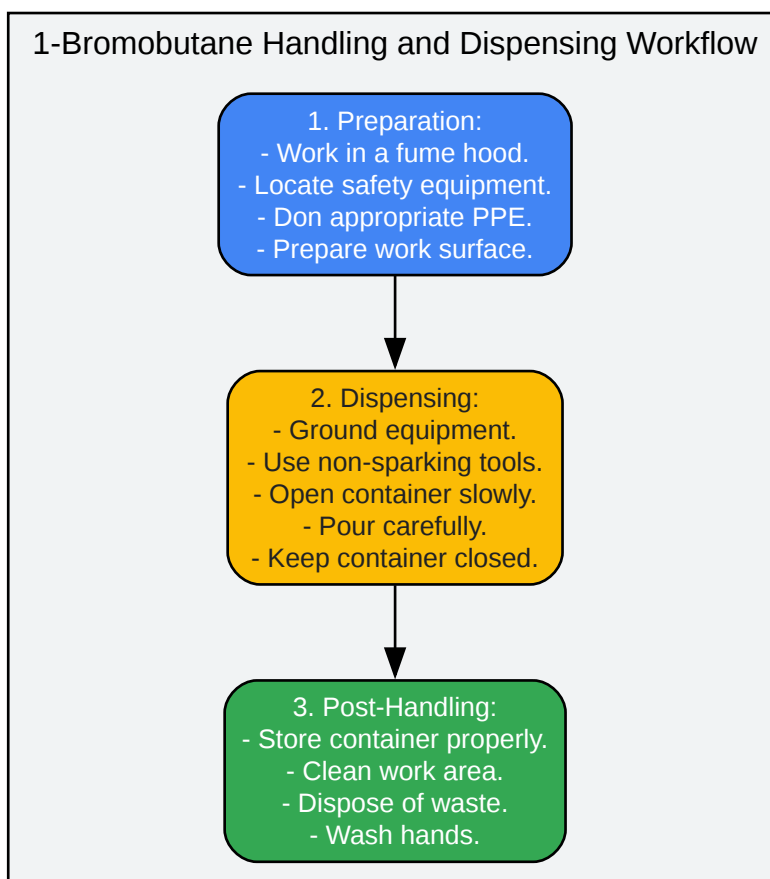
## Experimental Protocols: Safe Handling and Storage

Adherence to standardized procedures is crucial for minimizing the risk of exposure and accidents.

### Protocol 4.1: General Handling and Dispensing

- Preparation:
  - Ensure that a chemical fume hood is operational and available.
  - Verify the location and functionality of the nearest safety shower and eyewash station.

- Assemble all necessary PPE as outlined in the PPE selection workflow.
- Place absorbent, chemical-resistant pads on the work surface within the fume hood.
- Dispensing:
  - All handling and dispensing of **1-bromobutane** must be conducted within a certified chemical fume hood.[\[1\]](#)
  - Ground all metal containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[13\]](#)
  - Use only non-sparking tools.[\[1\]](#)[\[13\]](#)
  - Slowly open the container to release any pressure.
  - Carefully pour the required amount of **1-bromobutane** into a suitable, labeled container.
  - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Post-Handling:
  - Tightly seal the **1-bromobutane** container and return it to its designated storage location.
  - Wipe down the work surface with an appropriate solvent and dispose of the cleaning materials as hazardous waste.
  - Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)



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Caption: Step-by-step workflow for the safe handling and dispensing of **1-bromobutane**.

## Protocol 4.2: Storage

- Location:
  - Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1][2]
  - Keep away from heat, sparks, open flames, and other sources of ignition.[1][2][13]
  - Store in a fire-resistant cabinet if possible.[2]
- Container:
  - Keep containers tightly closed and properly labeled.[1][2]

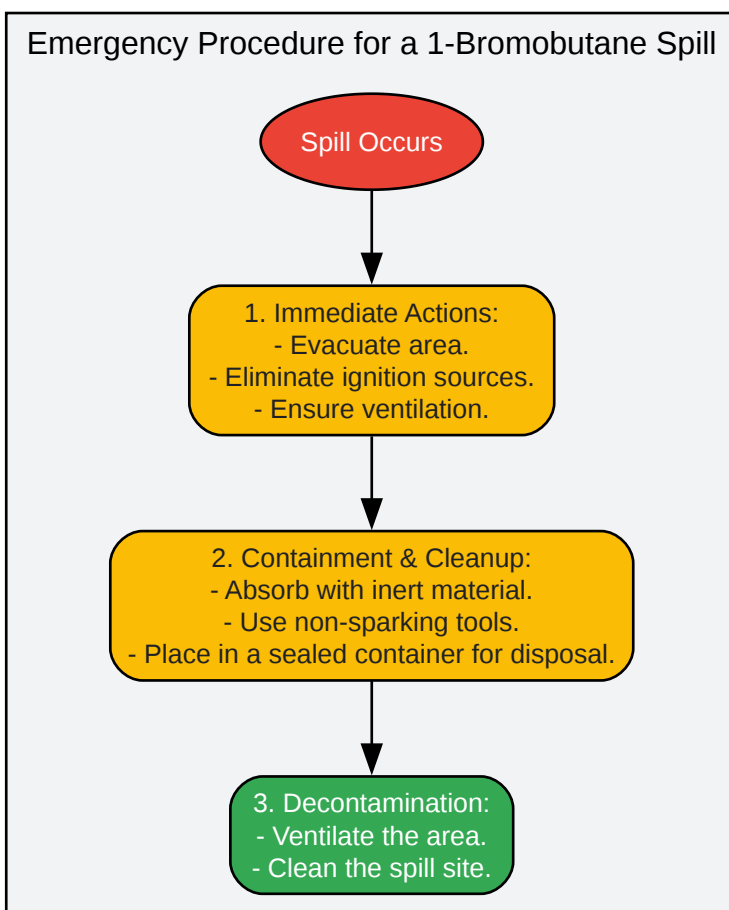
- Incompatible Materials:
  - Segregate from strong oxidizing agents, strong bases, and metals.[\[1\]](#)[\[6\]](#)

## Emergency Procedures

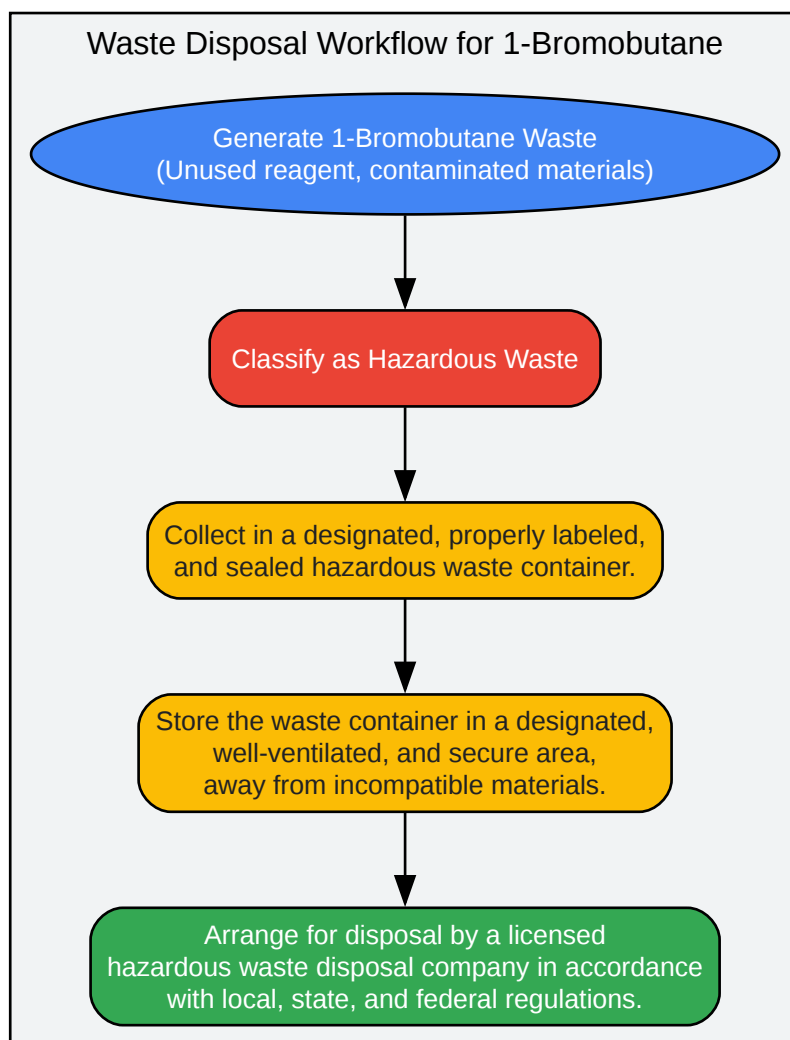
Rapid and appropriate response to emergencies can significantly mitigate harm.

### Protocol 5.1: Accidental Release or Spill

- Immediate Actions:
  - Evacuate all non-essential personnel from the immediate area.[\[2\]](#)[\[13\]](#)
  - Eliminate all sources of ignition (e.g., turn off equipment, no smoking).[\[15\]](#)
  - Ensure adequate ventilation.
- Containment and Cleanup:
  - For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[\[1\]](#)[\[15\]](#) Do not use combustible materials like sawdust.
  - Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[15\]](#)
  - For large spills, a vapor-suppressing foam may be used to reduce vapors.[\[15\]](#) Prevent the spill from entering waterways, sewers, or confined areas.[\[15\]](#)
- Decontamination:
  - Ventilate the area and wash the spill site after the material has been removed.







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